

Technical Support Center: Mercuric Bromide Waste Management

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Compound of Interest

Compound Name: Mercuric bromide

Cat. No.: B147993

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This guide provides comprehensive information for researchers, scientists, and drug development professionals on the safe handling and disposal of **mercuric bromide** waste.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **mercuric bromide**?

A1: **Mercuric bromide** is a highly toxic substance that can be fatal if swallowed, inhaled, or absorbed through the skin.^{[1][2][3]} It can cause severe irritation and damage to the eyes, skin, digestive tract, and respiratory system.^{[1][4]} Chronic exposure may lead to kidney and central nervous system damage.^{[1][4]}

Q2: What immediate actions should I take in case of accidental exposure to **mercuric bromide**?

A2: In case of any exposure, seek immediate medical attention.^{[1][4]}

- Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[1]
- Skin: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.^{[1][4]}
- Ingestion: Do NOT induce vomiting. Call a poison control center immediately.^{[1][2]}

- Inhalation: Move the person to fresh air immediately. If breathing is difficult, give oxygen.[1][4]

Q3: What personal protective equipment (PPE) is required when handling **mercuric bromide**?

A3: Appropriate PPE is crucial to prevent exposure. This includes:

- Eye Protection: Chemical safety goggles or a face shield.[1][2][4]
- Skin Protection: Impervious gloves (e.g., nitrile rubber), a lab coat, apron, or coveralls to prevent skin contact.[2][4]
- Respiratory Protection: A NIOSH-approved respirator should be used if there is a risk of inhaling dust.[1][5]

Q4: How should I store **mercuric bromide** and its waste?

A4: Store **mercuric bromide** in a tightly closed, non-metallic container in a cool, dry, well-ventilated area away from light and incompatible substances such as strong oxidizing agents, sodium, and potassium.[1][4][6] Waste should be stored in a similarly labeled, sealed container, clearly marked as "Hazardous Waste: **Mercuric Bromide**".

Q5: Can I dispose of **mercuric bromide** waste down the drain?

A5: No. Under no circumstances should any waste containing mercury be disposed of in the trash or down the drain.[7] **Mercuric bromide** is very toxic to aquatic life and is regulated as a hazardous waste.[2][3][6]

Troubleshooting Guides

Problem: I have a small spill of solid **mercuric bromide** on my lab bench.

Solution:

- Evacuate and Ventilate: Immediately alert others in the area and ensure the area is well-ventilated by opening a window if possible, and working under a fume hood.[8]
- Don PPE: Put on the appropriate PPE, including gloves, safety goggles, and a respirator.[4]

- Contain the Spill: Carefully sweep the solid material into a designated, labeled hazardous waste container. Avoid generating dust.[\[1\]](#)
- Decontaminate: Sprinkle the area with sulfur powder or a commercial mercury absorbent.[\[9\]](#) [\[10\]](#) Allow it to react for several hours.
- Clean-up: Carefully collect the residue using a damp paper towel and place it in the hazardous waste container.
- Final Clean: Wipe the area with a 20% sodium thiosulfate solution, followed by water.[\[10\]](#)
- Dispose: Seal and label the hazardous waste container and arrange for its disposal through your institution's environmental health and safety (EHS) office.[\[10\]](#)

Problem: I have generated a solution containing **mercuric bromide**. How do I dispose of it?

Solution:

- Do Not Drain Dispose: Never pour aqueous solutions of **mercuric bromide** down the drain. [\[7\]](#)
- Collect and Label: Collect all aqueous waste containing **mercuric bromide** in a clearly labeled, sealed container. The label should read "Hazardous Waste: Aqueous **Mercuric Bromide**".[\[11\]](#)
- Precipitation (for trained personnel only): As a treatment method prior to disposal, you can precipitate the mercury. This should only be performed by trained personnel following a specific, approved protocol. A general procedure is outlined in the Experimental Protocols section below.
- Contact EHS: Contact your institution's EHS office for pickup and disposal of the hazardous waste container.[\[7\]](#)

Quantitative Data Summary

Parameter	Value	Agency/Source
OSHA PEL (Permissible Exposure Limit)	0.1 mg/m ³ (Ceiling) as Hg	OSHA[1][4]
ACGIH TLV (Threshold Limit Value)	0.025 mg/m ³ (TWA) as Hg	ACGIH[4][6]
NIOSH REL (Recommended Exposure Limit)	0.05 mg/m ³ (TWA) as Hg	NIOSH
IDLH (Immediately Dangerous to Life or Health)	10 mg/m ³ as Hg	NIOSH[1]
Oral LD50 (Rat)	40 mg/kg	[1][4]
Oral LD50 (Mouse)	35 mg/kg	[1]
Dermal LD50 (Rat)	100 mg/kg	[1]

Experimental Protocols

Protocol: Precipitation of **Mercuric Bromide** Waste for Disposal

Disclaimer: This procedure should only be carried out by trained personnel in a controlled laboratory setting with appropriate PPE and engineering controls (i.e., fume hood).

Objective: To convert soluble **mercuric bromide** in aqueous waste to a less soluble mercury sulfide for safer disposal.

Materials:

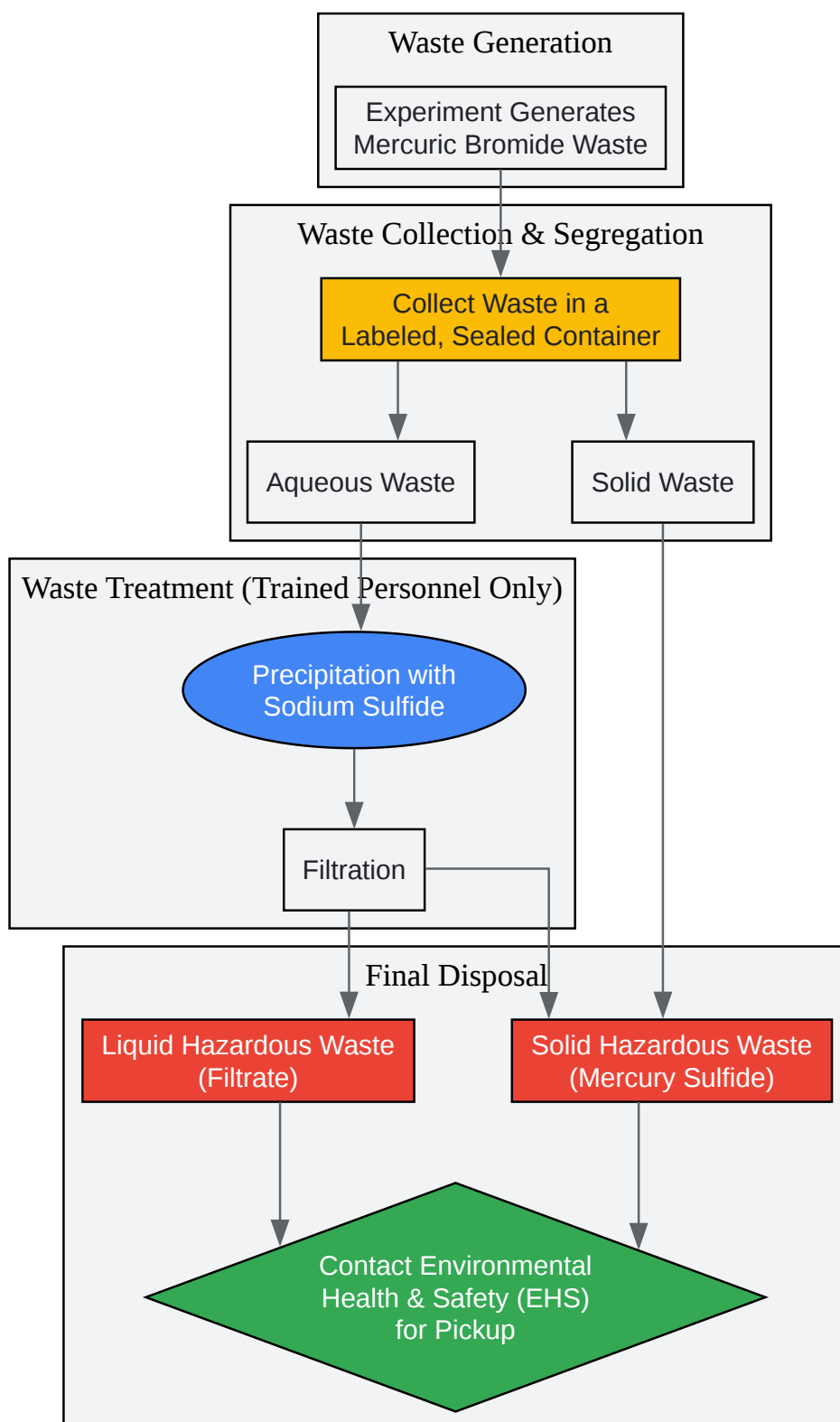
- Aqueous **mercuric bromide** waste
- Sodium sulfide (Na₂S) or sodium thiosulfate (Na₂S₂O₃) solution (20%)
- pH meter or pH paper
- Stir plate and stir bar

- Large beaker
- Filtration apparatus (e.g., Buchner funnel, filter paper)
- Labeled hazardous waste container for the solid precipitate
- Labeled hazardous waste container for the filtrate

Procedure:

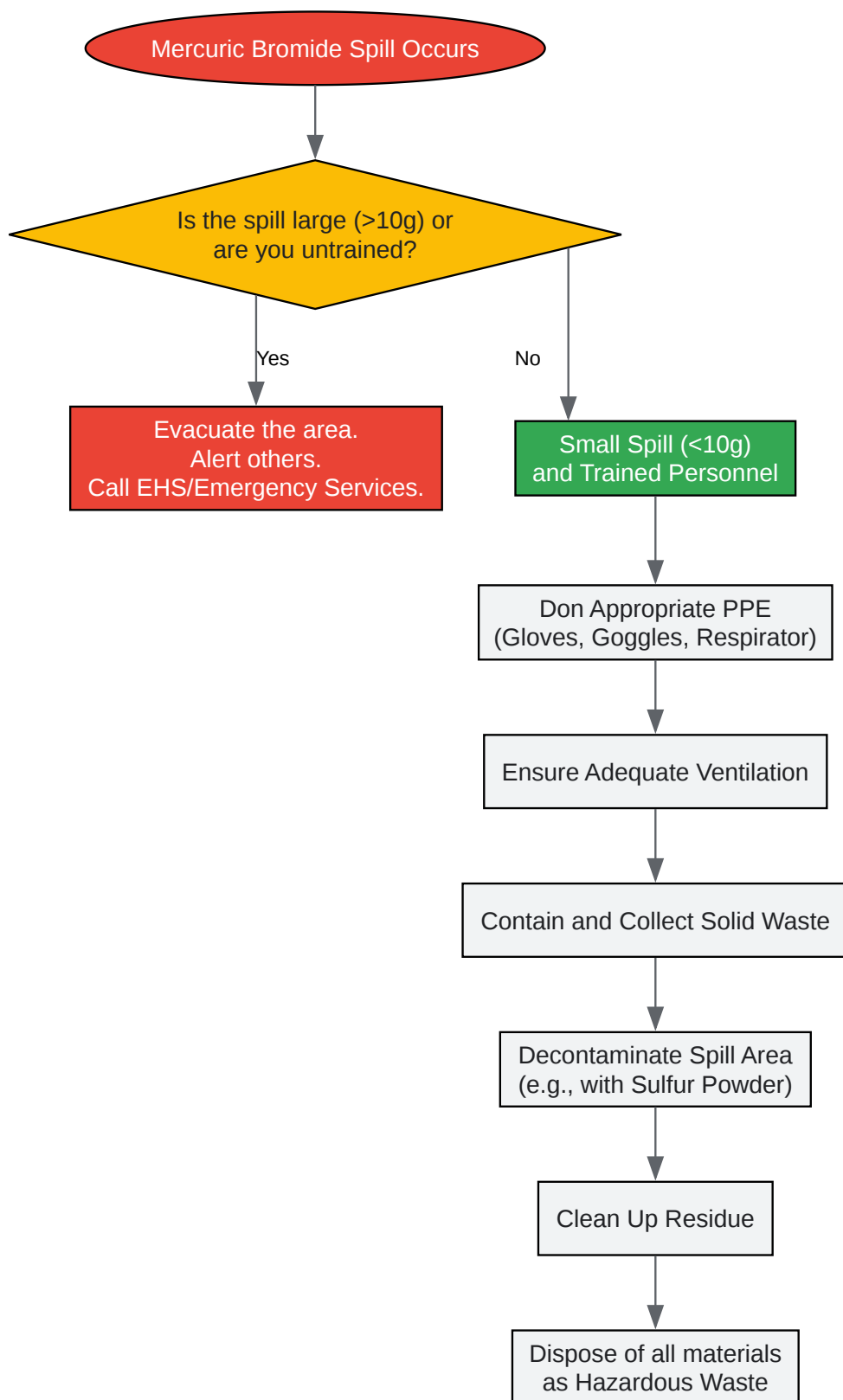
- Place the beaker containing the aqueous **mercuric bromide** waste on a stir plate in a fume hood.
- Begin stirring the solution.
- Slowly add the sodium sulfide or sodium thiosulfate solution to the waste. A dark precipitate of mercury sulfide (HgS) will form.
- Monitor the pH of the solution. Adjust the pH to be between 8 and 10 by adding a suitable base (e.g., sodium hydroxide) if necessary.
- Continue adding the sulfide solution until no more precipitate is formed.
- Allow the mixture to stir for at least one hour to ensure the reaction is complete.
- Turn off the stir plate and allow the precipitate to settle.
- Separate the solid precipitate from the liquid by filtration.
- Collect the solid mercury sulfide precipitate and any contaminated filter paper in a clearly labeled hazardous waste container for solids.
- Collect the filtrate in a separate, labeled hazardous waste container for liquids. The filtrate must still be treated as hazardous waste and disposed of according to institutional and local regulations, as it may still contain low levels of mercury.
- Arrange for the pickup and disposal of both waste containers through your EHS office.

Visualizations



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Caption: Workflow for the safe disposal of **mercuric bromide** waste.



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Caption: Decision tree for responding to a **mercuric bromide** spill.

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